

A Comprehensive Guide to the Spectroscopic Characterization of 2-Isopropoxy-6-Methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Isopropoxy-6-methylbenzoic acid

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Abstract

This technical guide provides a detailed theoretical framework for the spectroscopic characterization of **2-isopropoxy-6-methylbenzoic acid**. In the absence of publicly available experimental spectra for this specific molecule, this document leverages fundamental principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS) to predict and interpret its spectral features. By dissecting the molecule's structural components and drawing comparisons with analogous compounds, this guide offers researchers, scientists, and drug development professionals a robust methodology for the structural elucidation of this and similar substituted benzoic acid derivatives. The protocols and interpretive logic presented herein are designed to be self-validating, providing a solid foundation for experimental design and data analysis in the field of organic chemistry.

Introduction: The Structural Significance of 2-Isopropoxy-6-Methylbenzoic Acid

Substituted benzoic acids are a cornerstone of medicinal chemistry and materials science, with their utility being largely dictated by the nature and position of their functional groups. **2-Isopropoxy-6-methylbenzoic acid**, with its ortho-substitution pattern of a bulky isopropoxy group and a methyl group, presents an interesting case for structural analysis. These substituents are expected to exert significant electronic and steric effects, influencing the molecule's conformation, reactivity, and biological activity. Accurate and unambiguous structural confirmation is therefore paramount, and this is best achieved through a multi-pronged spectroscopic approach.

This guide will provide a detailed, predictive analysis of the ^1H NMR, ^{13}C NMR, IR, and MS data for **2-isopropoxy-6-methylbenzoic acid**. The causality behind the predicted spectral features will be explained, grounding the interpretation in established spectroscopic theory.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By analyzing the magnetic properties of atomic nuclei, we can glean detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **2-isopropoxy-6-methylbenzoic acid** is expected to exhibit distinct signals corresponding to each unique proton environment. The predicted chemical shifts (δ) in parts per million (ppm) are based on the analysis of similar substituted aromatic systems.

Table 1: Predicted ^1H NMR Data for **2-Isopropoxy-6-Methylbenzoic Acid**

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration
Carboxylic Acid (-COOH)	10.0 - 13.0	Singlet (broad)	1H
Aromatic (H-4)	~7.3	Triplet	1H
Aromatic (H-3, H-5)	~6.8	Doublet	2H
Isopropoxy Methine (-OCH(CH ₃) ₂)	4.5 - 4.8	Septet	1H
Ring Methyl (-CH ₃)	~2.4	Singlet	3H
Isopropoxy Methyl (-OCH(CH ₃) ₂)	1.2 - 1.4	Doublet	6H

- Causality of Predictions:
 - The carboxylic acid proton is highly deshielded due to the electronegativity of the adjacent oxygen atoms and its acidic nature, resulting in a downfield chemical shift. Its signal is often broad due to hydrogen bonding and exchange with trace amounts of water.
 - The aromatic protons will be influenced by the electron-donating effects of the isopropoxy and methyl groups, and the electron-withdrawing effect of the carboxylic acid. The proton at the 4-position (para to the methyl and meta to the other groups) is expected to be the most downfield of the aromatic signals. The protons at the 3 and 5-positions are in similar environments and are expected to be upfield.
 - The isopropoxy methine proton is shifted downfield due to the adjacent oxygen atom. It will be split into a septet by the six equivalent methyl protons.
 - The ring methyl protons are attached to the aromatic ring and will appear as a singlet.
 - The isopropoxy methyl protons are equivalent and will be split into a doublet by the single methine proton.

Predicted ¹³C NMR Spectrum

The carbon-13 NMR spectrum provides information on the number and electronic environment of the carbon atoms in the molecule.

Table 2: Predicted ^{13}C NMR Data for **2-Isopropoxy-6-Methylbenzoic Acid**

Carbon Assignment	Predicted Chemical Shift (ppm)
Carboxylic Acid (-COOH)	170 - 175
Aromatic (C-2, C-6)	155 - 160
Aromatic (C-1)	120 - 125
Aromatic (C-4)	~130
Aromatic (C-3, C-5)	115 - 120
Isopropoxy Methine (-OCH(CH ₃) ₂)	70 - 75
Isopropoxy Methyl (-OCH(CH ₃) ₂)	20 - 25
Ring Methyl (-CH ₃)	15 - 20

- Causality of Predictions:
 - The carbonyl carbon of the carboxylic acid is the most deshielded carbon due to the double bond to one oxygen and a single bond to another.
 - The aromatic carbons directly attached to the electron-donating isopropoxy and methyl groups (C-2 and C-6) will be the most downfield of the ring carbons. The carbon bearing the carboxylic acid (C-1) will also be downfield. The other aromatic carbons will have shifts typical for substituted benzene rings.
 - The isopropoxy carbons and the ring methyl carbon will appear in the aliphatic region of the spectrum.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-isopropoxy-6-methylbenzoic acid** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). Add a small amount

of tetramethylsilane (TMS) as an internal standard (0 ppm).

- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition:
 - Acquire a one-dimensional ^1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Typical parameters: spectral width of 15-20 ppm, pulse angle of 30-45 degrees, relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical parameters: spectral width of 200-250 ppm, pulse angle of 45-60 degrees, relaxation delay of 2-5 seconds.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals for the ^1H NMR.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Absorption Bands

The IR spectrum of **2-isopropoxy-6-methylbenzoic acid** will be characterized by the vibrational modes of its key functional groups.

Table 3: Predicted IR Absorption Bands for **2-Isopropoxy-6-Methylbenzoic Acid**

Vibrational Mode	Predicted Absorption Range (cm ⁻¹)	Intensity
O-H Stretch (Carboxylic Acid)	2500 - 3300	Broad, Strong
C-H Stretch (Aromatic)	3000 - 3100	Medium
C-H Stretch (Aliphatic)	2850 - 2980	Medium
C=O Stretch (Carboxylic Acid)	1680 - 1710	Strong, Sharp
C=C Stretch (Aromatic)	1450 - 1600	Medium to Weak
C-O Stretch (Ether & Carboxylic Acid)	1210 - 1320	Strong

- Causality of Predictions:
 - The O-H stretch of the carboxylic acid is expected to be a very broad and intense band due to extensive intermolecular hydrogen bonding, a characteristic feature of carboxylic acids.[\[1\]](#)[\[2\]](#)
 - The C=O stretch will be a strong, sharp peak, which is a definitive indicator of a carbonyl group. Its position is slightly lower than that of a simple ketone due to conjugation with the aromatic ring.[\[1\]](#)
 - The C-O stretching vibrations from the ether linkage and the carboxylic acid will appear in the fingerprint region and will be strong.
 - Aromatic C=C stretches typically appear as a series of bands in the 1450-1600 cm⁻¹ region.[\[1\]](#)
 - C-H stretches for both aromatic and aliphatic protons will be present in their respective characteristic regions.

Experimental Protocol for IR Data Acquisition

- Sample Preparation (Attenuated Total Reflectance - ATR): Place a small amount of the solid **2-isopropoxy-6-methylbenzoic acid** directly onto the ATR crystal.

- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum, typically over the range of 4000 to 400 cm^{-1} .
- Data Processing: Perform a background subtraction to remove atmospheric H_2O and CO_2 signals.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight and the deduction of the molecular formula and structure through fragmentation analysis.

Predicted Mass Spectrum

The mass spectrum of **2-isopropoxy-6-methylbenzoic acid** is expected to show a molecular ion peak and several characteristic fragment ions.

- Molecular Ion (M^+): The molecular weight of **2-isopropoxy-6-methylbenzoic acid** ($\text{C}_{11}\text{H}_{14}\text{O}_3$) is 194.23 g/mol . Therefore, the molecular ion peak is expected at $m/z = 194$.
- Predicted Fragmentation Pattern:
 - Loss of a methyl group ($-\text{CH}_3$): A peak at $m/z = 179$ from the loss of a methyl radical from the isopropoxy group.
 - Loss of a propyl group ($-\text{C}_3\text{H}_7$): A peak at $m/z = 151$ corresponding to the loss of the propyl fragment from the ether, followed by rearrangement.
 - Loss of the isopropoxy group ($-\text{OC}_3\text{H}_7$): A significant peak at $m/z = 135$, corresponding to the formation of the 2-hydroxy-6-methylbenzoyl cation.
 - Loss of the carboxylic acid group ($-\text{COOH}$): A peak at $m/z = 149$.
 - Decarboxylation ($-\text{CO}_2$): Loss of carbon dioxide from the molecular ion or a fragment containing the carboxyl group.

- Further fragmentation of the benzoyl cation (m/z 105) and phenyl cation (m/z 77) are also possible, as seen in the fragmentation of benzoic acid itself.[3]

Experimental Protocol for MS Data Acquisition

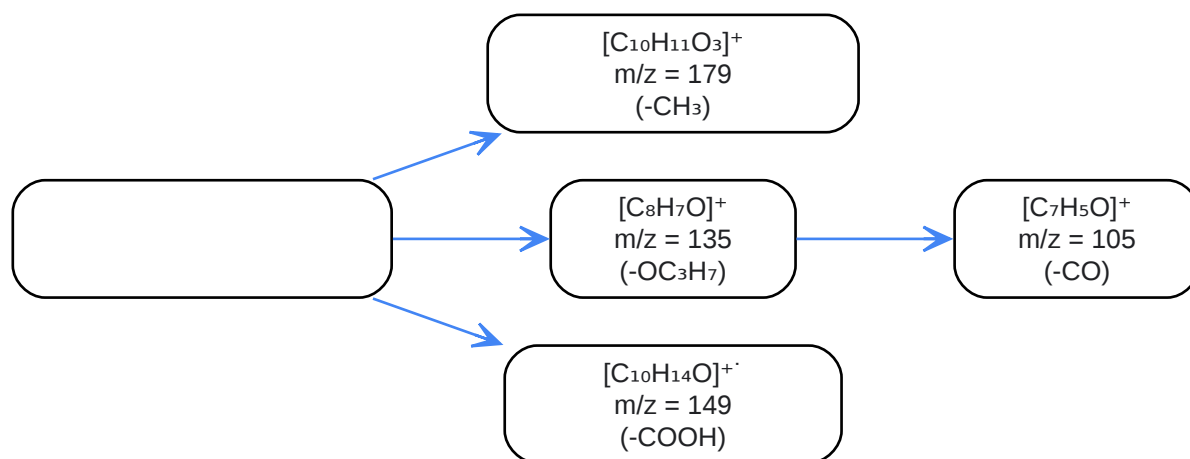
- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or coupled with a gas or liquid chromatograph.
- Ionization: Utilize an appropriate ionization technique, such as Electron Ionization (EI) for fragmentation analysis or Electrospray Ionization (ESI) for a softer ionization that preserves the molecular ion.[4]
- Mass Analysis: Use a mass analyzer (e.g., quadrupole, time-of-flight) to separate the ions based on their m/z ratio.
- Detection: Detect the ions to generate the mass spectrum.

Visualization of Molecular Structure and Fragmentation

Molecular Structure

Caption: Molecular structure of **2-isopropoxy-6-methylbenzoic acid**.

Predicted Mass Spectrometry Fragmentation



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Caption: Predicted major fragmentation pathways for **2-isopropoxy-6-methylbenzoic acid** in EI-MS.

Conclusion

This technical guide has provided a comprehensive, albeit predictive, spectroscopic analysis of **2-isopropoxy-6-methylbenzoic acid**. By applying fundamental principles of NMR, IR, and MS, we have established a detailed set of expected spectral data. This information serves as a valuable resource for any researcher working with this compound or structurally related molecules. The provided protocols offer a standardized approach to data acquisition, ensuring reproducibility and high-quality results. Ultimately, the combination of these spectroscopic techniques provides a powerful and synergistic approach to the unambiguous structural elucidation of complex organic molecules.

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